

Technical Guide: Physicochemical Properties of 8(R)-Hydroxy-9(S)-Hexahydrocannabinol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 8(R)-Hydroxy-9(S)-
Hexahydrocannabinol

Cat. No.: B15579691

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

8(R)-Hydroxy-9(S)-Hexahydrocannabinol (8(R)-OH-9(S)-HHC) is a notable metabolite of Hexahydrocannabinol (HHC), a semi-synthetic cannabinoid that has gained significant attention in recent years. As a hydrogenated derivative of tetrahydrocannabinol (THC), HHC exhibits psychoactive properties, and understanding the characteristics of its metabolites is crucial for pharmacological and toxicological assessments. This technical guide provides a comprehensive overview of the known physicochemical properties of 8(R)-OH-9(S)-HHC, along with relevant experimental protocols and an exploration of its metabolic and signaling pathways.

Physicochemical Data

The following table summarizes the available quantitative data for **8(R)-Hydroxy-9(S)-Hexahydrocannabinol** and its related isomers. Due to the limited availability of specific experimental data for the 8(R), 9(S) isomer, data for other closely related isomers are also provided for comparative purposes.

Property	8(R)-Hydroxy-9(S)-Hexahydrocannabinol	8(S)-Hydroxy-9(R)-Hexahydrocannabinol	8(R)-Hydroxy-9(R)-Hexahydrocannabinol	8(S)-Hydroxy-9(S)-Hexahydrocannabinol
Molecular Formula	C ₂₁ H ₃₂ O ₃ [1][2]	C ₂₁ H ₃₂ O ₃ [3][4]	C ₂₁ H ₃₂ O ₃ [5][6]	C ₂₁ H ₃₂ O ₃ [7][8]
Molecular Weight	332.5 g/mol [1][2]	332.5 g/mol [3][4]	332.5 g/mol [5][6]	332.48 g/mol [7][8]
Melting Point	Data not available	Data not available	Data not available	Data not available
Boiling Point	Data not available	Data not available	Data not available	Data not available
pKa	Data not available	Data not available	Data not available	Data not available
Solubility	Acetone: 10 mg/ml; Methanol: Soluble[1][2]	Acetonitrile: 1 mg/ml[3][4]	Acetone: 10 mg/ml[5][6]	Data not available
UV max (λ _{max})	210, 284 nm[1][2]	210 nm[3][4]	Data not available	Data not available

Experimental Protocols

Detailed experimental data for the melting point, boiling point, and pKa of **8(R)-Hydroxy-9(S)-Hexahydrocannabinol** are not readily available in the public domain. However, the following general methodologies are commonly employed for determining these properties for cannabinoids and similar organic compounds.

Melting Point Determination

The melting point of a solid cannabinoid can be determined using the capillary melting point method.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer
- Heating medium (e.g., mineral oil or silicone oil)
- Mortar and pestle

Procedure:

- A small, finely powdered sample of the crystalline solid is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in the heating bath of the melting point apparatus.
- The sample is heated at a slow, controlled rate (approximately 1-2 °C per minute) as the melting point is approached.
- The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted into a clear liquid.

Boiling Point Determination

For non-volatile compounds like cannabinoids, the boiling point is typically determined under reduced pressure (vacuum distillation) to prevent thermal decomposition. The vapor pressure is measured at different temperatures, and the boiling point at atmospheric pressure is extrapolated using the Clausius-Clapeyron equation. A technique such as porous layered open tubular-cryoadsorption (PLOT-cryo) can be used for sensitive vapor pressure measurements of low-volatility compounds.

Apparatus:

- Short path distillation apparatus

- Vacuum pump
- Manometer
- Heating mantle
- Thermometer

Procedure:

- The cannabinoid sample is placed in the distillation flask of the short path distillation apparatus.
- The system is evacuated to a specific, low pressure.
- The sample is heated gradually.
- The temperature at which the liquid boils and condenses on the cold finger is recorded, along with the corresponding pressure.
- This process is repeated at several different pressures.
- The data is used to construct a vapor pressure curve, from which the normal boiling point can be estimated.

pKa Determination

The acid dissociation constant (pKa) of cannabinoids, which possess a phenolic hydroxyl group, can be determined by potentiometric titration.

Apparatus:

- pH meter with a suitable electrode
- Burette
- Magnetic stirrer and stir bar
- Beaker

- Standardized acidic and basic titrants (e.g., 0.1 M HCl and 0.1 M NaOH)

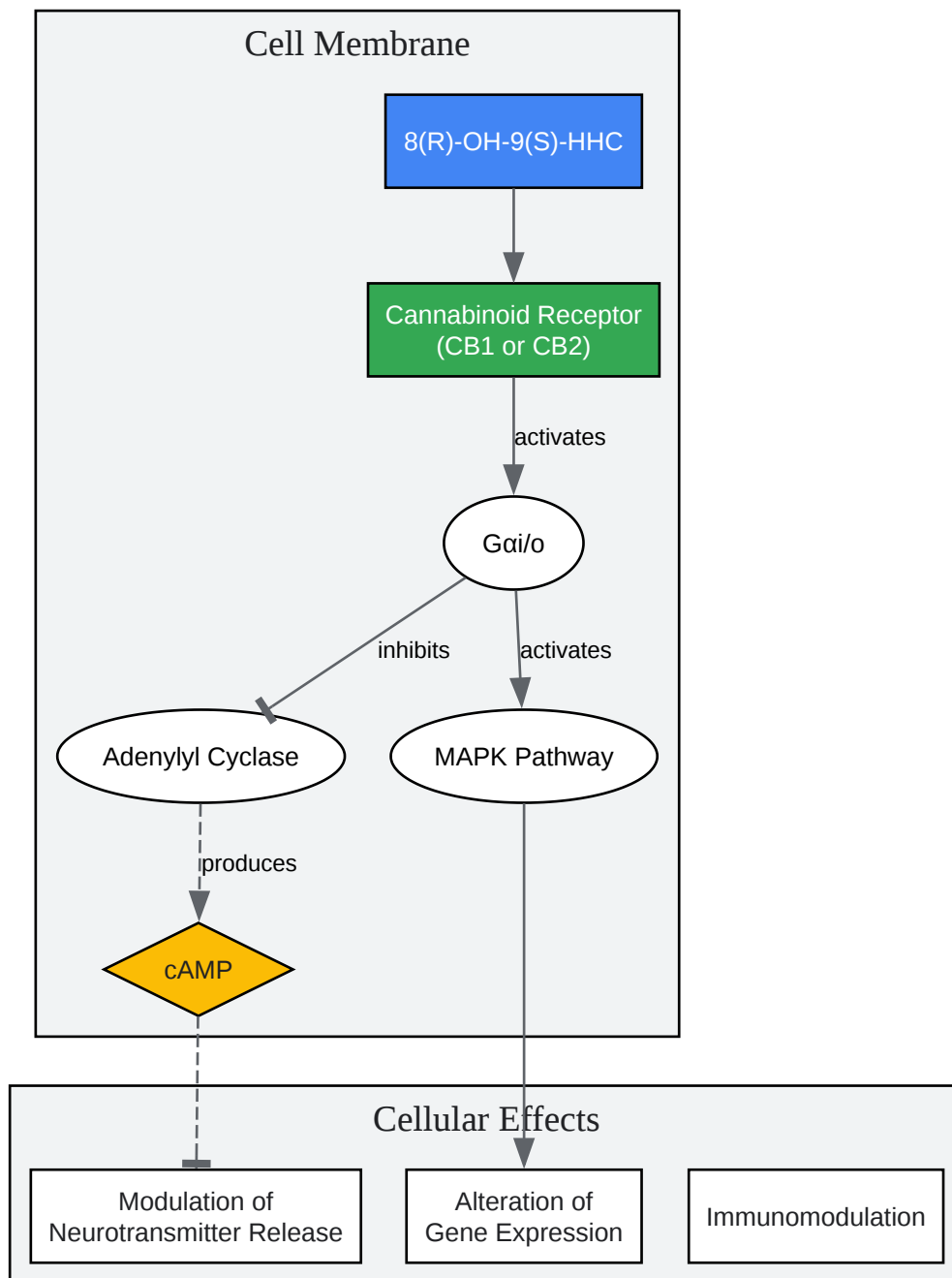
Procedure:

- A known amount of the cannabinoid is dissolved in a suitable solvent mixture (e.g., water/methanol).
- The solution is placed in a beaker with a magnetic stir bar.
- The pH electrode is immersed in the solution, and the initial pH is recorded.
- The solution is titrated with a standardized base (e.g., NaOH), and the pH is recorded after each incremental addition of the titrant.
- The titration is continued past the equivalence point.
- A titration curve (pH vs. volume of titrant added) is plotted. The pKa is determined as the pH at the half-equivalence point.

Metabolic and Signaling Pathways

Metabolic Pathway

Hexahydrocannabinol (HHC) undergoes extensive metabolism in the body, primarily through the cytochrome P450 (CYP) enzyme system in the liver.^[9] Hydroxylation is a key phase I metabolic reaction. The formation of **8(R)-Hydroxy-9(S)-Hexahydrocannabinol** is a result of this process.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Boiling Point of THC - Page 2 - Distillation - Future4200 [future4200.com]
- 2. caymanchem.com [caymanchem.com]
- 3. Determination of Cannabinoid Vapor Pressures to Aid in Vapor Phase Detection of Intoxication - PMC [pmc.ncbi.nlm.nih.gov]
- 4. caymanchem.com [caymanchem.com]
- 5. Insights into the human metabolism of hexahydrocannabinol by non-targeted liquid chromatography–high-resolution tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 6. caymanchem.com [caymanchem.com]
- 7. 8-Hydroxyhexahydrocannabinol - Wikipedia [en.wikipedia.org]
- 8. 8(S)-hydroxy-9(S)-Hexahydrocannabinol [A solid] [lgcstandards.com]
- 9. creative-bioarray.com [creative-bioarray.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 8(R)-Hydroxy-9(S)-Hexahydrocannabinol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15579691#physicochemical-properties-of-8-r-hydroxy-9-s-hexahydrocannabinol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com